

.NET OPC Technical Support Center: Namespace and Node Browsing

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Compound of Interest

Compound Name: *Net-opc*

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This technical support center provides troubleshooting guides and frequently asked questions to help researchers, scientists, and drug development professionals resolve common namespace and node browsing issues encountered while working with .NET OPC applications.

Troubleshooting Guides

This section offers step-by-step guidance to diagnose and resolve specific problems related to OPC namespace and node browsing.

Issue: OPC Client Fails to Browse the Server's Address Space

Symptoms:

- The client application cannot see any nodes or a very limited number of nodes.
- An error message such as "Failed to browse" or "Cannot connect to the server" is displayed.
- The application hangs or becomes unresponsive during a browse operation.

Possible Causes:

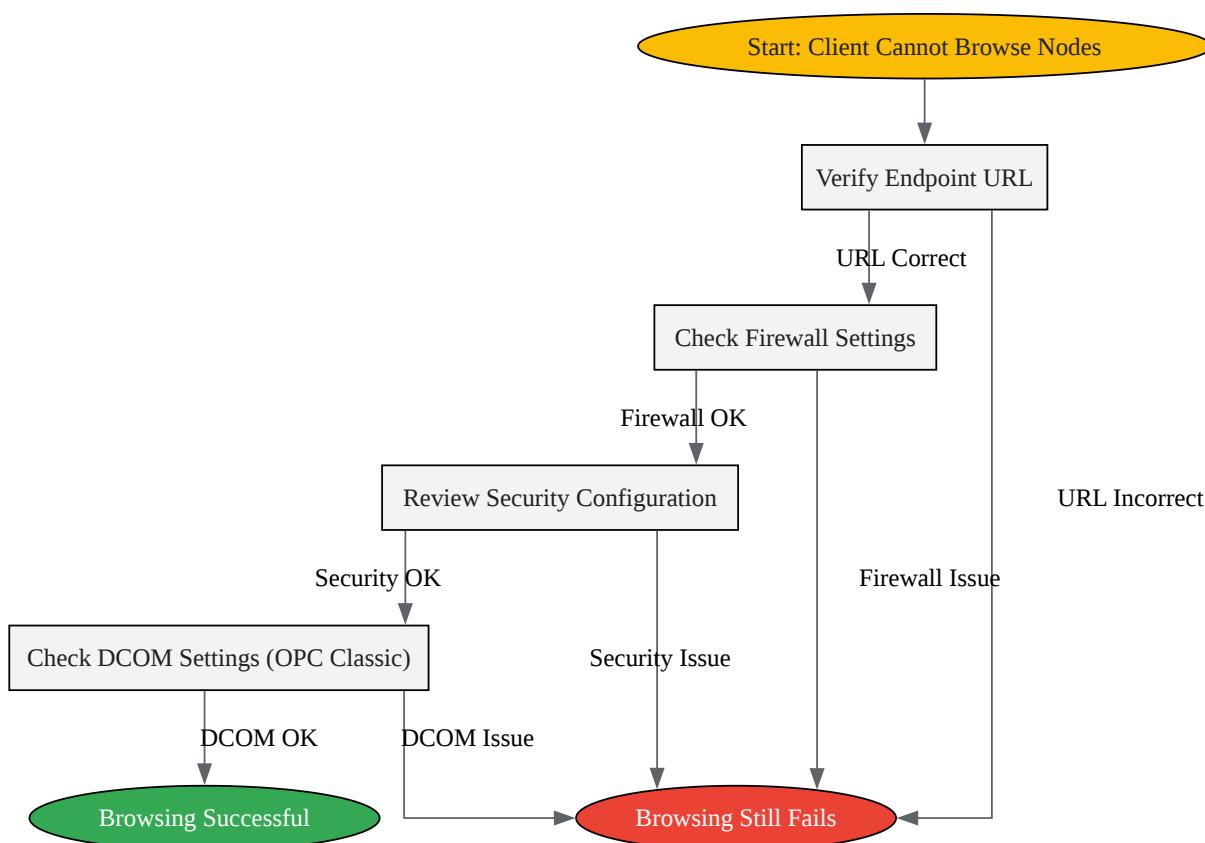
- Incorrect server endpoint URL.
- Firewall blocking the connection.

- Security and authentication issues.
- DCOM configuration problems (for OPC Classic).

Troubleshooting Protocol:

- Verify Server Endpoint URL:
 - Ensure the endpoint URL in the client configuration exactly matches the one provided by the OPC server.
 - Check for typos or incorrect protocols (e.g., opc.tcp:// vs. http://).
- Check Firewall Settings:
 - Temporarily disable the firewall on both the client and server machines to see if the issue is resolved.
 - If the firewall is the cause, create inbound rules on the server to allow traffic on the OPC UA port (typically 4840). On the client, create corresponding outbound rules.
- Review Security Configuration:
 - Ensure the client's security certificate is trusted by the server and vice-versa.
 - Verify that the user account the client is running under has the necessary permissions to access the OPC server. Some servers may allow anonymous browsing but restrict access to certain nodes.[1][2]
- DCOM Configuration (for OPC Classic):
 - If you are using OPC DA, HDA, or A&E, DCOM settings must be correctly configured on both the client and server.
 - Use the dcomcnfg utility to check permissions for "My Computer" properties, specifically the Default Properties, Default Protocols, and COM Security tabs.
 - Ensure the user account has remote launch and activation permissions.[1][3][4]

Troubleshooting Workflow for Connection and Browsing Issues

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Caption: Troubleshooting workflow for initial browsing failures.

Frequently Asked Questions (FAQs)

Q1: My .NET OPC client can connect to the server, but after a server restart, it can no longer find previously accessed nodes. Why is this happening?

A1: This issue is often caused by dynamic namespace indexes. Some OPC servers regenerate their namespace table upon restart, which can change the numerical index for a given namespace URI. If your client application stores Nodelds with hardcoded namespace indexes (e.g., ns=2;i=10934), these will become invalid if the index changes (e.g., to ns=4;i=10934).[\[5\]](#)

Solution: Instead of storing Nodelds with potentially dynamic namespace indexes, you should store them with their corresponding namespace URIs. The OPC UA specification provides the ExpandedNodeld type for this purpose.[\[5\]](#) Before performing operations like reading or writing, your client should:

- Read the server's current namespace array.
- Find the current index for the stored namespace URI.
- Construct the Nodeld with the correct, current namespace index.

Another approach is to re-browse the server's address space to find the desired nodes after a connection is re-established.

Q2: I am getting a BadNodeldUnknown error when trying to browse a specific node, even though I can see it with another OPC client like UaExpert. What could be the cause?

A2: This error indicates that the server does not recognize the Nodeld you are trying to access. Several factors could lead to this situation:

- Incorrect Namespace Index: As mentioned in the previous question, a dynamic namespace index might be the culprit.[\[6\]](#)
- Session-Related Issues: The server's state might have changed, or there could be a problem with the client's session. Sometimes, restarting the OPC server is the only way to resolve this if the server has entered a faulty state.[\[6\]](#)
- Continuation Points: For servers with a large number of nodes, browsing is done in chunks using continuation points. Your client might not be correctly handling these continuation points, leading to an incomplete list of nodes.

- Server-Side Logic: The node might only be available under specific server conditions that are met when you are using a tool like UaExpert but not your custom client.

Troubleshooting Steps:

- Implement logic to handle dynamic namespace indexes as described in Q1.
- If the error is intermittent, investigate the server's logs for any reported issues.[\[6\]](#)
- Ensure your browsing logic correctly handles and loops through continuation points until a null continuation point is received.

Q3: What is the difference between lazy and eager fetching when browsing nodes, and what are the performance implications?

A3:

- Lazy Fetching: This approach involves fetching nodes on demand. For example, a tree view in a client application would only fetch the children of a parent node when the user expands it. This is the generally recommended approach as it minimizes the initial load on the server.[\[7\]](#)
- Eager Fetching: This involves trying to browse and cache all or a large portion of the server's address space at once. This can create significant performance issues for the server, especially with large and complex address spaces.[\[7\]](#)

For optimal performance, it is recommended to use lazy fetching and, when you need to browse multiple nodes at the same level, to put them all in a single BrowseRequest instead of sending multiple requests for each node.[\[7\]](#)

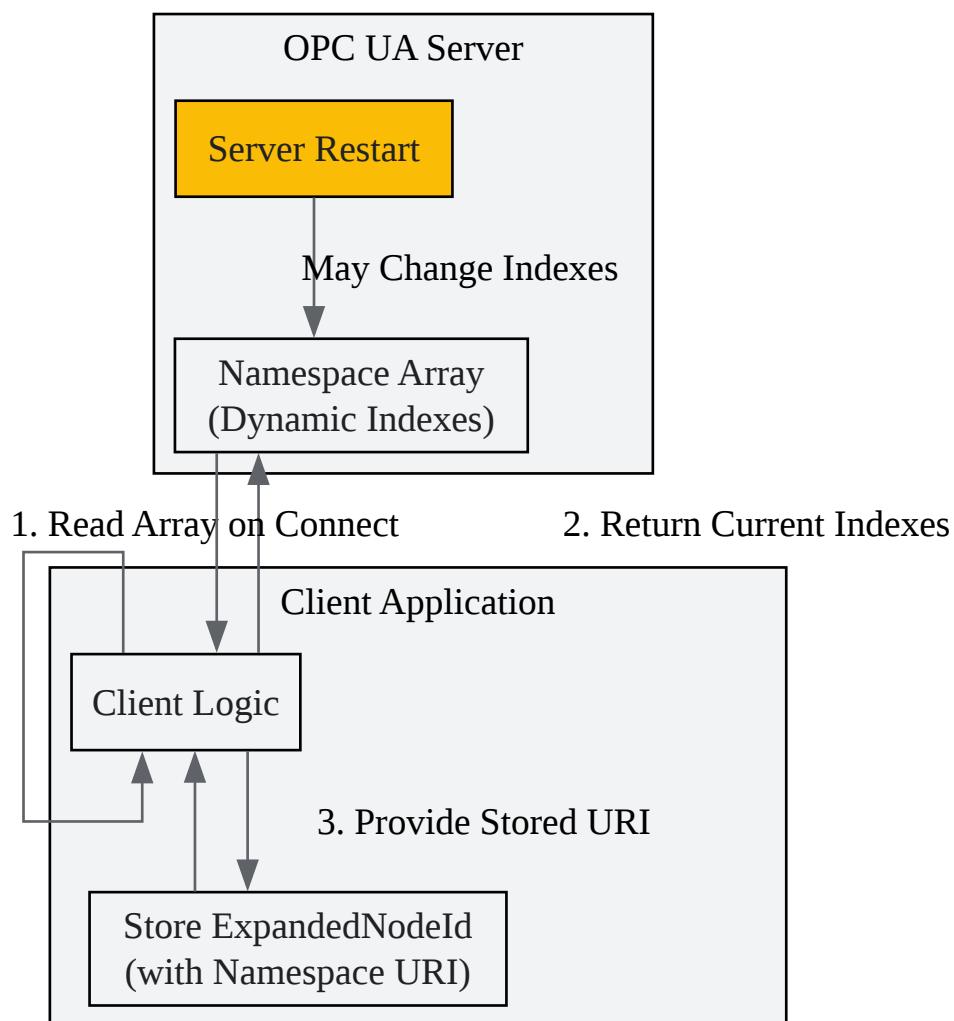
Q4: What are some best practices for managing namespaces in a large, multi-site OPC UA deployment?

A4: For large-scale systems, a well-defined namespace strategy is crucial.

- Avoid Using Namespaces for Hierarchy: It is not recommended to model your physical hierarchy (e.g., Enterprise/Country/Site) directly within the namespace name itself.[\[8\]](#)

- Use the Address Space for Hierarchy: Instead, use folders and objects within the OPC UA address space to represent your hierarchical structure.[8]
- Consistent Namespace URIs: Use unique and persistent NamespaceUris for different information models or device types. The OPC Foundation provides guidelines for creating these URIs.[9]
- Minimize the Number of Namespaces: Creating hundreds of namespaces can be more resource-intensive on the server than managing many nodes within a single namespace.[10]
- Centralized Information Model: In a multi-controller setup where each controller is its own OPC server, you will have individual namespaces. To create a unified namespace, you may need an aggregation layer, such as a central Ignition gateway or an MQTT broker, to bring the data into a single, cohesive address space.[8]

Logical Relationship of Namespace Management



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Caption: Client-side handling of dynamic server namespaces.

Quantitative Data Summary

At present, the common issues with namespace and node browsing are primarily qualitative. However, when troubleshooting performance, consider the following parameters:

Parameter	Recommended Value/Practice	Rationale
Operation Timeout	5-15 seconds	A reasonable timeout to prevent the client from hanging on a non-responsive server, but long enough for complex browse operations.
Security Token Lifetime	Request new token at 75% of lifetime	Prevents valid messages from being discarded due to clock differences or network latency. [11]
Nodes per Browse Request	As many as needed at a given level	Reduces network overhead by bundling multiple node browse operations into a single request. [7]
Subscription Keep-Alive	10-30 seconds	Regularly checks the connection status to detect and recover from network interruptions. [11]

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